

Personal protective equipment for handling 2-Chloroanisole

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Compound of Interest

Compound Name: 2-Chloroanisole

Cat. No.: B146271

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Essential Safety and Handling Guide for 2-Chloroanisole

This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **2-Chloroanisole** (CAS No. 766-51-8). The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

Physicochemical and Hazard Data

Proper handling of **2-Chloroanisole** begins with a clear understanding of its properties and associated hazards. This data is summarized below for quick reference.

Table 1: Physical and Chemical Properties of **2-Chloroanisole**

Property	Value
CAS Number	766-51-8[1][2]
Molecular Formula	C ₇ H ₇ ClO[3]
Molecular Weight	142.58 g/mol [2][3][4]
Appearance	Colorless to light yellow liquid[3][5]
Boiling Point	195-196 °C (at standard pressure)[2][3][5]
Melting Point	-27 °C[3]
Density	~1.123 g/mL at 25 °C[2][3][5]

| Flash Point | 76 °C / 168.8 °F (closed cup)[1][2] |

Table 2: GHS Hazard Identification for **2-Chloroanisole**

Hazard Classification	Statement
Flammable Liquids	Category 4: Combustible liquid [1][6]
Acute Toxicity, Oral	Category 4: Harmful if swallowed[4][7]
Acute Toxicity, Dermal	Category 4: Harmful in contact with skin[4][7]
Acute Toxicity, Inhalation	Category 4: Harmful if inhaled[4][7]
Skin Corrosion/Irritation	Causes skin irritation[4]
Serious Eye Damage/Irritation	Causes serious eye irritation[4]

| Specific Target Organ Toxicity | May cause respiratory irritation[4] |

Operational Plan: Safe Handling and Personal Protective Equipment

Adherence to the following step-by-step operational procedures is mandatory to minimize exposure and ensure a safe working environment.

Engineering Controls

- Ventilation: Always handle **2-Chloroanisole** in a well-ventilated area.[\[1\]](#)[\[7\]](#) A certified chemical fume hood is the required primary engineering control.[\[8\]](#)
- Safety Equipment: An emergency eyewash station and safety shower must be readily accessible in the immediate work area.[\[9\]](#)

Required Personal Protective Equipment (PPE)

A risk assessment should be conducted for specific procedures, but the following PPE is the minimum requirement for handling **2-Chloroanisole**.

Table 3: Recommended Personal Protective Equipment (PPE)

Body Part	Protection Type	Standard/Specification
Eyes/Face	Chemical Safety Goggles / Face Shield	Must conform to OSHA 29 CFR 1910.133 or European Standard EN166. [1] [9] Tightly fitting safety goggles are recommended. [7]
Hands	Chemical-Impermeable Gloves	Inspect gloves for integrity before each use. [7] Consult the glove manufacturer's selection guide for specific breakthrough times.
Body	Flame/Fire Resistant Laboratory Coat	Wear a fully buttoned lab coat and appropriate street clothing (long pants, closed-toe shoes). [7] [8]

| Respiratory | Air-Purifying Respirator (if necessary) | Not required under normal conditions with adequate engineering controls.[\[1\]](#) If exposure limits are exceeded or irritation occurs, use a full-face respirator with a Type ABEK (EN 14387) filter.[\[2\]](#)[\[7\]](#)[\[10\]](#) |

Procedural Handling Protocol

- Preparation:
 - Confirm the chemical fume hood is operational.
 - Ensure all required PPE is available and in good condition.
 - Keep the container tightly closed when not in use.[\[1\]](#)[\[7\]](#)
- During Handling:
 - Avoid all contact with skin, eyes, and clothing.[\[1\]](#)[\[9\]](#)
 - Do not eat, drink, or smoke in the work area.[\[7\]](#)
 - Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[6\]](#)
 - Take precautionary measures against the buildup of electrostatic charge.[\[1\]](#)
 - Avoid ingestion and inhalation of vapors.[\[1\]](#)
- After Handling:
 - Wash hands and any potentially exposed skin thoroughly with soap and water.[\[7\]](#)[\[9\]](#)
 - Decontaminate the work surface.
 - Store **2-Chloroanisole** in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials like strong oxidizing agents.[\[1\]](#)[\[7\]](#)

Emergency and Disposal Plan

Immediate and appropriate responses to emergencies and spills are critical.

First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)

- Skin Contact: Remove all contaminated clothing immediately. Wash the affected area with plenty of soap and water for at least 15 minutes. Get medical attention if irritation or other symptoms develop.[1]
- Inhalation: Move the individual to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting.[9] If the person is conscious, rinse their mouth with water and have them drink two glasses of water. Seek immediate medical attention.[1][9]

Spill Response Protocol

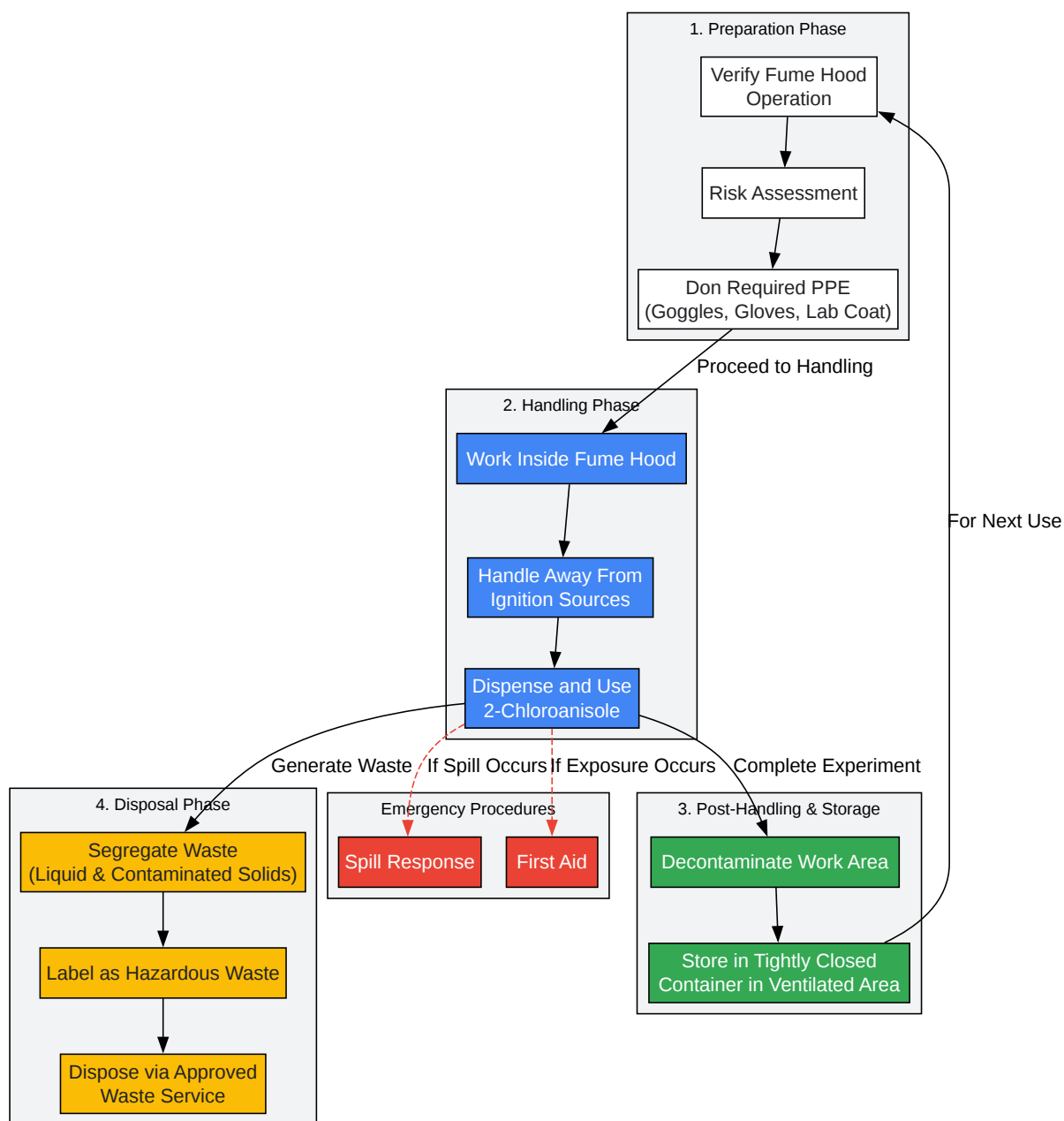
- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, using the fume hood if the spill is contained within it.
- Ignition Sources: Remove all sources of ignition (e.g., open flames, sparks, hot surfaces).[7]
- Containment: Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., sand, vermiculite). Prevent the spill from entering drains.[7]
- Clean-up: Use spark-proof tools to carefully sweep or shovel the absorbed material into a suitable, labeled container for hazardous waste disposal.[1][7]

Waste Disposal Protocol

- Regulatory Compliance: All waste containing **2-Chloroanisole** must be treated as hazardous waste. Disposal must be in strict accordance with all applicable local, regional, and national regulations.[1][11]
- Procedure: Dispose of the chemical and any contaminated materials through a licensed professional waste disposal service.[12] Do not empty into drains.[1][11] The container should be disposed of in an approved waste disposal plant.[1][6]

Visual Workflow for Handling 2-Chloroanisole

The following diagram illustrates the logical workflow for the safe handling of **2-Chloroanisole**, from preparation to disposal.



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Caption: Workflow for safe handling of **2-Chloroanisole**.

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